Technical Guide: Spectral Characterization of 4-(2-Chloropropanoyl)phenyl 2-chloropropanoate

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Compound of Interest

Compound Name:	*4-(2-Chloropropanoyl)phenyl 2-chloropropanoate*
CAS No.:	*1208654-68-5*
Cat. No.:	*B1372063*

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Executive Summary & Structural Logic

Compound: **4-(2-Chloropropanoyl)phenyl 2-chloropropanoate** Formula: $C_{12}H_{12}Cl_2O_3$ Molecular Weight: 275.13 g/mol [1]

This molecule represents a bifunctional aromatic system containing two distinct electrophilic centers: an alpha-chloro ketone and an alpha-chloro ester. From a spectroscopic standpoint, the core challenge lies in differentiating the aliphatic signals of the propanoyl (ketone) moiety from the propanoate (ester) moiety, as both possess identical spin systems (-CH(Cl)-CH_3) but distinct electronic environments.

Structural Fragmentation Analysis

To accurately assign the NMR signals, we treat the molecule as two coupled fragments sharing a 1,4-disubstituted benzene ring:

- Fragment A (Ketone Side): Electron-withdrawing carbonyl attached directly to the ring. Strong deshielding anisotropy.

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- Fragment B (Ester Side): Phenolic oxygen attached to the ring. Mesomeric electron donation into the ring, but inductive withdrawal from the aliphatic chain.

Experimental Protocol: Sample Preparation

Standardized workflow for high-resolution acquisition.

Solvent Selection

- Primary Solvent:Chloroform-d ($CDCl_3$) (99.8% D) is the standard choice. It minimizes solvent overlap in the aliphatic region (7.26 ppm residual peak) and provides excellent solubility for this lipophilic dichloride.
- Alternative:DMSO-d_6 should be used only if aggregation is suspected or if water peaks interfere in $CDCl_3$. Note that chemical shifts, particularly carbonyls, will drift +1-2 ppm in DMSO.

Preparation Steps

- Massing: Weigh 15-20 mg of the analyte into a clean vial.
- Solvation: Add 0.6 mL of $CDCl_3$. Ensure complete dissolution; filtration through a glass wool plug is recommended to remove inorganic salts (e.g., NaCl from synthesis).
- Reference: Ensure the solvent contains 0.03% TMS (Tetramethylsilane) for internal referencing (0.00 ppm).

^{1}H NMR Spectral Analysis (400 MHz, $CDCl_3$)

The Aromatic Region (AA'BB' System)

The 1,4-disubstituted benzene ring creates a pseudo-symmetric AA'BB' system (often appearing as two doublets due to roofing effects).

- H-2/H-6 (Ortho to Ketone): These protons are significantly deshielded by the magnetic anisotropy of the ketone carbonyl. Expect a doublet around 8.00 – 8.05 ppm.
- H-3/H-5 (Ortho to Ester): These protons are ortho to the ester oxygen. While the oxygen donates electron density (shielding), the ester group is withdrawing. They appear upfield

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relative to the ketone protons, typically around 7.20 – 7.30 ppm.

The Aliphatic Region (Differentiation)

This is the critical validation point. We have two -CH(Cl)-CH_3 groups.[2][3]

- Methine Protons (-CH-):
  - Ketone Alpha-Proton: Adjacent to a ketone carbonyl (strong EWG) and Chlorine. This is the most deshielded aliphatic proton. Expect a quartet at ~5.20 – 5.30 ppm.
  - Ester Alpha-Proton: Adjacent to an ester carbonyl and Chlorine. Ester carbonyls are less deshielding than ketones. Expect a quartet at ~4.60 – 4.70 ppm.
- Methyl Protons (-CH_3):
  - Both appear as doublets (J ≈ 6-7 Hz). The methyl group on the ketone side is generally slightly upfield or overlapping with the ester-side methyl, typically in the 1.70 – 1.90 ppm range.

Diastereomeric Considerations

Critical Note: This molecule possesses two chiral centers (at the two aliphatic methines). Synthetic samples are typically racemic mixtures of diastereomers (pair RR/SS and pair RS/SR).

- Observation: High-field instruments (≥500 MHz) may resolve the methine quartets and methyl doublets into two closely spaced sets of signals (signal doubling).
- Interpretation: Do not mistake this for impurity. Integration must sum to the correct total (1H per methine region, 3H per methyl region).

^{1}H NMR Data Summary Table

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Assignment	Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Causality
Ar-H (ortho to C=O)	8.00 – 8.05	Doublet (AA'BB')	2H	J ≈ 8.8	Ketone anisotropy (Deshielding)
Ar-H (ortho to O)	7.20 – 7.25	Doublet (AA'BB')	2H	J ≈ 8.8	Oxygen resonance (Shielding vs C=O)
-CH(Cl)- (Ketone)	5.20 – 5.25	Quartet	1H	J ≈ 6.8	α-Ketone + α-Chloro effect
-CH(Cl)- (Ester)	4.60 – 4.65	Quartet	1H	J ≈ 6.9	α-Ester + α-Chloro effect
-CH_3 (Ester side)	1.80 – 1.85	Doublet	3H	J ≈ 6.9	β-Ester effect
-CH_3 (Ketone side)	1.70 – 1.75	Doublet	3H	J ≈ 6.8	β-Ketone effect

^{13}C NMR Spectral Analysis (100 MHz, $CDCl_3$)

Carbonyl Differentiation

The most definitive confirmation of the structure is the presence of two distinct carbonyl signals.

- Ketone Carbonyl: Typical aromatic ketone shift. ~190 – 193 ppm.
- Ester Carbonyl: Typical phenolic ester shift. ~167 – 169 ppm.

Aromatic Carbons

- C-O (Quaternary): Attached to the ester oxygen. Deshielded to ~154 ppm.
- C-C=O (Quaternary): Attached to the ketone. ~133 ppm.

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- Ar-CH: The signals correspond to the proton assignments (Ortho-Ketone ~130 ppm; Ortho-Ester ~121 ppm).

^{13}C NMR Data Summary Table

Assignment	Shift (δ ppm)	Type	Notes
C=O (Ketone)	192.5	Quaternary	Most downfield signal
C=O (Ester)	168.2	Quaternary	Distinct from ketone
Ar-C (ipso to O)	154.1	Quaternary	Phenolic carbon
Ar-C (ipso to C=O)	133.5	Quaternary	
Ar-CH (ortho to C=O)	130.8	CH	Intense signal (2C)
Ar-CH (ortho to O)	121.9	CH	Intense signal (2C)
-CH(Cl)- (Ketone)	52.8	CH	Deshielded by Ketone
-CH(Cl)- (Ester)	47.5	CH	Shielded relative to ketone α-C
-CH_3 (Ester)	21.2	CH_3	
-CH_3 (Ketone)	19.5	CH_3	

Structural Validation Workflow

To ensure scientific integrity, the following logic flow describes how to confirm the structure using the data above.

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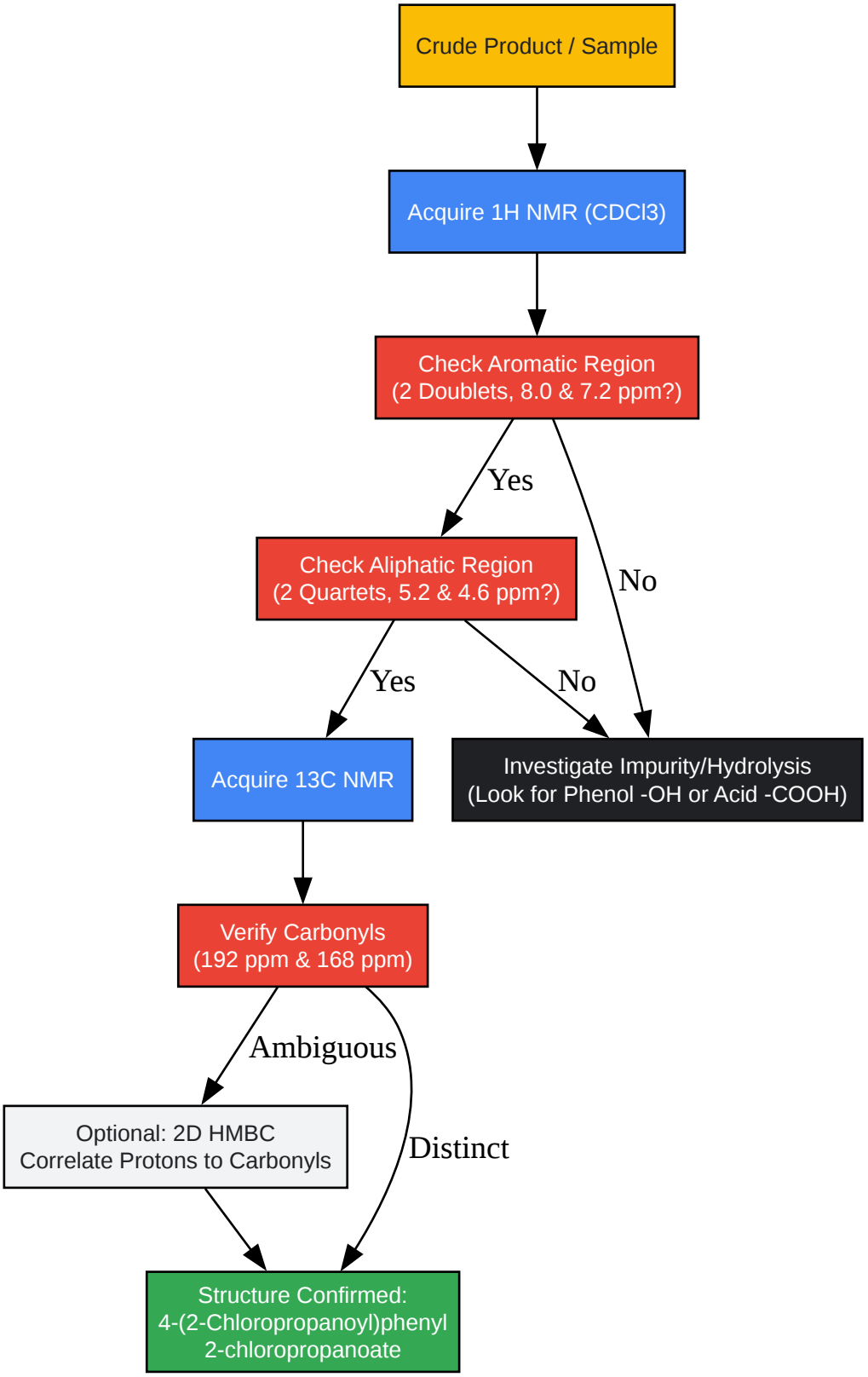

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Figure 1: Step-by-step logic flow for validating the identity of the target molecule using NMR spectroscopy.

Logic of Assignment (Fragment Visualization)

The following diagram illustrates the electronic influences dictating the chemical shifts.

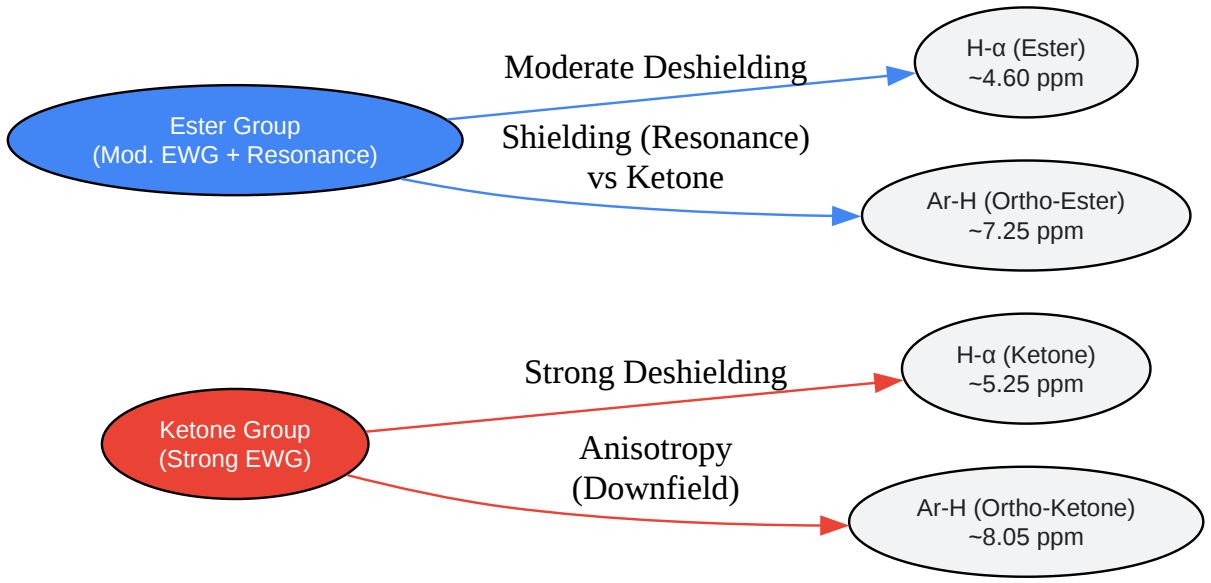

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Figure 2: Visualization of electronic effects (Electron Withdrawing Groups - EWG) influencing the chemical shift differences between the two halves of the molecule.

References

- National Institute of Advanced Industrial Science and Technology (AIST). (n.d.). Spectral Database for Organic Compounds (SDBS): 4'-Hydroxypropiophenone. Retrieved from [Link]
- Royal Society of Chemistry. (2013).[4] Supplementary Information: 1H & 13C NMR Spectra of alpha-halo esters. Organic & Biomolecular Chemistry. Retrieved from [Link]

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Sources

- 1. 1208654-68-5 | 4-(2-Chloropropanoyl)phenyl 2-chloropropanoate - Moldb [moldb.com]
- 2. C3H7Cl CH3CHClCH3 2-chloropropane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 isopropyl chloride 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 3. C3H7Cl CH3CHClCH3 C-13 nmr spectrum of 2-chloropropane analysis of chemical shifts ppm interpretation of 13C chemical shifts ppm of isopropyl chloride C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 4. rsc.org [rsc.org]
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